

A Comparative Guide to the Quantum Efficiency of Antimony Trisulfide Solar Cells

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Antimony Trisulfide

Cat. No.: B7820761

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the performance of **antimony trisulfide** (Sb_2S_3) solar cells with other leading thin-film photovoltaic technologies. The focus is on quantum efficiency, a critical parameter for evaluating a solar cell's ability to convert photons into charge carriers. Experimental data is presented to offer an objective analysis for researchers and scientists in the field of renewable energy and materials science.

Performance Comparison of Thin-Film Solar Cells

The following table summarizes the key performance metrics for **antimony trisulfide** solar cells and compares them with prominent alternative technologies, including Cadmium Telluride (CdTe), Copper Indium Gallium Selenide (CIGS), and Perovskite solar cells. These values represent some of the notable achievements in the field and can vary based on fabrication techniques and material quality.

Photovoltaic Technology	Power Conversion Efficiency (PCE) [%]	Open-Circuit Voltage (VOC) [V]	Short-Circuit Current Density (JSC) [mA/cm ²]	Fill Factor (FF) [%]
Antimony Trisulfide (Sb ₂ S ₃)	8.0 - 11.68[1]	0.49 - 1.16[1][2]	9.5 - 26.88[1][2]	54.7 - 68.19[1][2]
Cadmium Telluride (CdTe)	~23[3]	~0.95[3]	~29.09[3]	~83.47[3]
CIGS	~23.35	~0.69	~42.98	~83.10
Perovskite	up to 32.3[4]	~1.27[4]	~21.50[4]	~81.52[4]

Experimental Protocol: External Quantum Efficiency (EQE) Measurement

The External Quantum Efficiency (EQE) of a solar cell is the ratio of the number of charge carriers collected by the solar cell to the number of photons of a given energy incident on the solar cell. It is a crucial measurement for diagnosing and optimizing solar cell performance.

I. Equipment and Materials

- Light Source: A stable, broad-spectrum lamp (e.g., Xenon or Tungsten-Halogen lamp).
- Monochromator: To select and output monochromatic light at specific wavelengths.
- Chopper: To modulate the light beam at a specific frequency for lock-in detection.
- Reference Photodiode: A calibrated photodiode (e.g., silicon or germanium) with a known spectral response.
- Device Under Test (DUT): The solar cell to be measured, mounted on a temperature-controlled stage.
- Current Preamplifier: To amplify the small current generated by the solar cell.

- Lock-in Amplifier: To measure the modulated photocurrent from the DUT and the reference photodiode with high signal-to-noise ratio.
- Computer with Data Acquisition Software: To control the monochromator and record the data from the lock-in amplifier.

II. Experimental Procedure

- System Calibration:
 - Position the calibrated reference photodiode at the same location where the DUT will be placed.
 - Scan the desired wavelength range (e.g., 300 nm to 1100 nm) and record the signal from the reference photodiode at each wavelength using the lock-in amplifier. This provides the spectral intensity of the light source.
- Device Measurement:
 - Replace the reference photodiode with the DUT (the Sb_2S_3 solar cell). Ensure the light spot is fully illuminating the active area of the cell.
 - Connect the DUT to the current preamplifier, which is then connected to the lock-in amplifier. The solar cell should be kept under short-circuit conditions.
 - Scan the same wavelength range as in the calibration step, recording the current signal from the DUT at each wavelength using the lock-in amplifier.
- Data Analysis:
 - The EQE at each wavelength (λ) is calculated using the following formula:

$$\text{EQE}(\lambda) = [(I_{\text{DUT}}(\lambda) / I_{\text{ref}}(\lambda)) * \text{EQE}_{\text{ref}}(\lambda)]$$

where:

- $I_{\text{DUT}}(\lambda)$ is the current measured from the Device Under Test.

- $I_{ref}(\lambda)$ is the current measured from the reference photodiode.
- $EQE_{ref}(\lambda)$ is the known External Quantum Efficiency of the reference photodiode.
- Short-Circuit Current Density (JSC) Calculation:
 - The JSC can be calculated by integrating the measured EQE spectrum with the standard solar spectrum (e.g., AM1.5G):


$$JSC = q \int EQE(\lambda) * \Phi_{AM1.5G}(\lambda) d\lambda$$

where:

- q is the elementary charge.
- $\Phi_{AM1.5G}(\lambda)$ is the photon flux of the AM1.5G solar spectrum at wavelength λ .

Experimental Workflow for EQE Measurement

The following diagram illustrates the logical flow of the External Quantum Efficiency measurement process.



[Click to download full resolution via product page](#)

Caption: Workflow for External Quantum Efficiency Measurement.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. pv-magazine.com \[pv-magazine.com\]](#)
- [2. pv-magazine.com \[pv-magazine.com\]](#)
- [3. iris.unirc.it \[iris.unirc.it\]](#)
- [4. pv-magazine.com \[pv-magazine.com\]](#)
- To cite this document: BenchChem. [A Comparative Guide to the Quantum Efficiency of Antimony Trisulfide Solar Cells]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7820761/docs#a-comparative-guide-to-the-quantum-efficiency-of-antimony-trisulfide-solar-cells\]](https://www.benchchem.com/product/b7820761/docs#a-comparative-guide-to-the-quantum-efficiency-of-antimony-trisulfide-solar-cells)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check